

# Boc-L-Ala-OH-3-<sup>13</sup>C chemical structure and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Boc-L-Ala-OH-3-<sup>13</sup>C

Cat. No.: B1627841

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## An In-depth Technical Guide to Boc-L-Ala-OH-3-<sup>13</sup>C

This technical guide provides a comprehensive overview of N-(tert-Butoxycarbonyl)-L-alanine-3-<sup>13</sup>C (Boc-L-Ala-OH-3-<sup>13</sup>C), a stable isotope-labeled amino acid derivative crucial for peptide synthesis and advanced analytical studies. Tailored for researchers, scientists, and professionals in drug development, this document details its chemical properties, and outlines a key experimental protocol for its application.

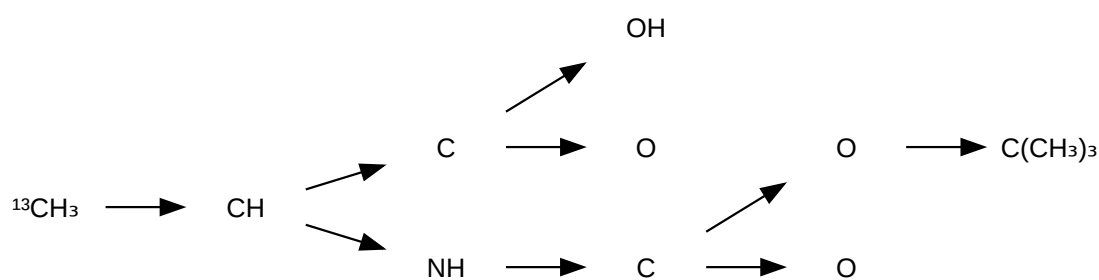
### Core Compound Data

Boc-L-Ala-OH-3-<sup>13</sup>C is a derivative of the non-essential amino acid L-alanine, where the amino group is protected by a tert-butoxycarbonyl (Boc) group, and the methyl carbon is a <sup>13</sup>C isotope. This isotopic labeling makes it a valuable tool for tracing the incorporation of alanine into peptides and proteins, particularly in biomolecular Nuclear Magnetic Resonance (NMR) spectroscopy and proteomics.<sup>[1]</sup>

Property	Value
Synonyms	N-(tert-Butoxycarbonyl)-L-alanine-3- <sup>13</sup> C, Boc-L-alanine-3- <sup>13</sup> C
Linear Formula	<sup>13</sup> CH <sub>3</sub> CH(NH-Boc)CO <sub>2</sub> H
Molecular Weight	190.20 g/mol [1]
Appearance	White to off-white crystalline powder
Melting Point	79-83 °C
Isotopic Purity	≥98% <sup>13</sup> C
Applications	Peptide synthesis, Biomolecular NMR[1]

## Chemical Structure

The structure of Boc-L-Ala-OH-3-<sup>13</sup>C features the characteristic Boc protecting group attached to the nitrogen of the L-alanine backbone, with the isotopic label on the terminal methyl carbon.



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Caption: Chemical structure of Boc-L-Ala-OH-3-<sup>13</sup>C.

## Experimental Protocols

The primary application of Boc-L-Ala-OH-3-<sup>13</sup>C is in solid-phase peptide synthesis (SPPS). The Boc protecting group is acid-labile, allowing for its removal under moderately acidic conditions, while the peptide remains anchored to the solid support. The following is a generalized protocol for the incorporation of Boc-L-Ala-OH-3-<sup>13</sup>C into a peptide chain using manual Boc SPPS.

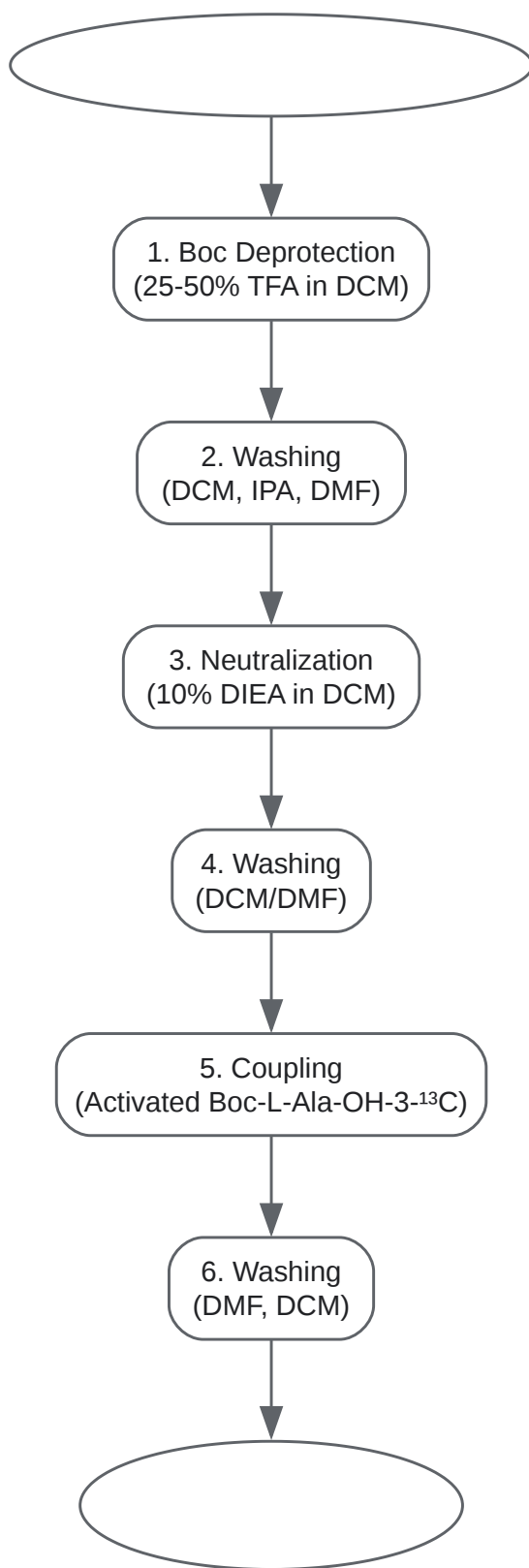
### General Manual Boc Solid-Phase Peptide Synthesis Cycle

This cycle describes the steps for adding one amino acid to the growing peptide chain on a solid support resin.

- **Resin Swelling:** The peptide-resin is initially swelled in a suitable solvent, typically dichloromethane (DCM) or N,N-dimethylformamide (DMF), to ensure optimal reaction conditions.
- **Boc Deprotection:** The N-terminal Boc group of the resin-bound peptide is removed.
  - The resin is treated with a solution of 25-50% trifluoroacetic acid (TFA) in DCM for approximately 1-2 minutes.[\[2\]](#)
  - The TFA solution is drained, and a fresh solution of 25-50% TFA in DCM is added and agitated for 20-30 minutes.[\[2\]](#) This step exposes the free amine for the subsequent coupling reaction.
- **Washing:** The resin is washed sequentially with DCM, isopropanol, and DMF to remove residual TFA and byproducts.[\[2\]](#)
- **Neutralization:** The deprotected amino group, which is in the form of a trifluoroacetate salt, must be neutralized to the free amine before the next amino acid can be coupled. This is typically achieved by treating the peptide-resin with a 10% solution of a non-nucleophilic base, such as diisopropylethylamine (DIEA), in DCM.
- **Washing:** The resin is thoroughly washed with a solvent like DCM or DMF to remove excess base.

- Coupling: The Boc-L-Ala-OH-3-<sup>13</sup>C is activated and coupled to the free amine of the peptide-resin.
  - In a separate vessel, the Boc-L-Ala-OH-3-<sup>13</sup>C (3-4 equivalents) is dissolved in DMF with an activating agent, such as HBTU (3-4 equivalents).[\[2\]](#)
  - DIEA (6-8 equivalents) is added to the amino acid solution for pre-activation.[\[2\]](#)
  - This activated amino acid solution is then added to the resin and agitated until the coupling reaction is complete.
- Washing: The resin is washed with DMF and DCM to remove excess reagents and byproducts.[\[2\]](#)

This cycle is repeated for each subsequent amino acid in the desired peptide sequence.



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Caption: Experimental workflow for one cycle of solid-phase peptide synthesis using Boc-L-Ala-OH-3-<sup>13</sup>C.

## Application in Biomolecular NMR

The incorporation of <sup>13</sup>C-labeled amino acids, such as Boc-L-Ala-OH-3-<sup>13</sup>C, into proteins is a powerful technique in biomolecular NMR spectroscopy. The <sup>13</sup>C isotope has a nuclear spin of ½, making it NMR-active. By selectively labeling specific sites within a protein, researchers can simplify complex spectra and obtain detailed structural and dynamic information that would be inaccessible with uniformly labeled or unlabeled proteins. The <sup>13</sup>C chemical shifts of the carbonyl carbons in Boc-L-alanine derivatives are sensitive to the local chemical environment, providing insights into intra- and intermolecular interactions.

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## References

- 1. L-Alanine- $\alpha$ -<sup>13</sup>C- $\beta$ -<sup>13</sup>C-Boc (3- $\hat{A}^1\hat{A}^3$ C, 99%) - Cambridge Isotope Laboratories, CLM-2151-1 [isotope.com]
- 2. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Boc-L-Ala-OH-3-<sup>13</sup>C chemical structure and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1627841#boc-l-ala-oh-3-13c-chemical-structure-and-molecular-weight]

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